

troubleshooting lack of SC144 efficacy in cell lines

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Compound of Interest

Compound Name: LP-130

Cat. No.: B1675262

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SC144 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers encountering a lack of efficacy with SC144, a first-in-class, orally active gp130 inhibitor.[1][2][3] SC144 exerts its cytotoxic effects by binding to gp130, which leads to the inhibition of the STAT3 and Akt signaling pathways, ultimately resulting in cell-cycle arrest, anti-angiogenesis, and apoptosis.[1][4]

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of SC144?

A1: SC144 is a small molecule inhibitor of glycoprotein 130 (gp130), a co-receptor for the IL-6 family of cytokines.[3] By binding to gp130, SC144 induces its phosphorylation and deglycosylation, which abrogates the phosphorylation and nuclear translocation of STAT3.[1][2] This disruption of the gp130/STAT3 signaling pathway inhibits the expression of downstream target genes involved in cell survival, proliferation, and angiogenesis, leading to apoptosis in cancer cells.[1][4]

Q2: In which cell lines has SC144 shown efficacy?

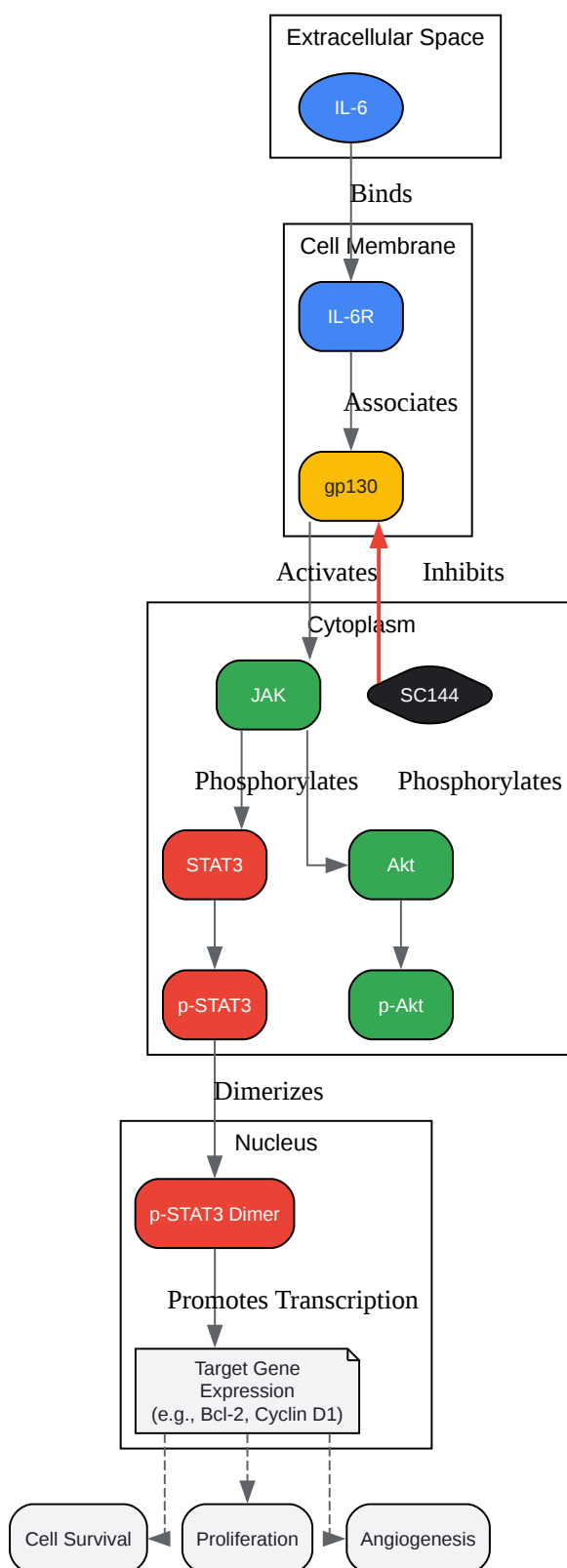
A2: SC144 has demonstrated potent cytotoxicity in a variety of cancer cell lines, particularly in human ovarian cancer cell lines.[1][5][6] It has also shown effectiveness in cell lines resistant to conventional chemotherapies.[1][2][3]

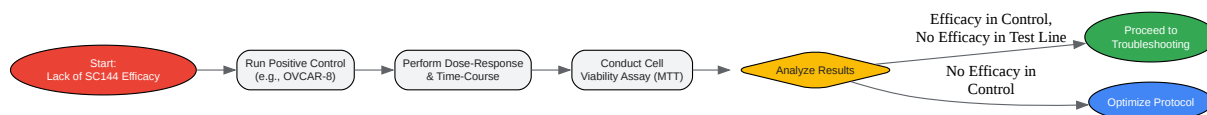
Quantitative Data Summary

The following table summarizes the half-maximal inhibitory concentration (IC50) values of SC144 in various cancer cell lines.

Cell Line	Cancer Type	IC50 (μM)	Notes
OVCAR-8	Ovarian Cancer	0.72	-
OVCAR-5	Ovarian Cancer	0.49	-
OVCAR-3	Ovarian Cancer	0.95	-
NCI/ADR-RES	Ovarian Cancer	0.43	Paclitaxel- and Doxorubicin-resistant
HEY	Ovarian Cancer	0.88	Cisplatin-resistant
MDA-MB-435	Breast Cancer	0.4 - 4	Range across 14 cancer cell lines
LNCaP	Prostate Cancer	0.4 - 4	Range across 14 cancer cell lines
HCT116	Colon Cancer	0.4 - 4	Range across 14 cancer cell lines
HT-29	Colon Cancer	0.4 - 4	Range across 14 cancer cell lines

Signaling Pathway Diagram





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